

# An In-depth Technical Guide to 2-Methoxyestrone: Chemical Structure and Properties

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## Compound of Interest

Compound Name: 2-Methoxyestrone

Cat. No.: B195170

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## Abstract

**2-Methoxyestrone** (2-ME1) is an endogenous metabolite of the primary estrogen, estrone. Formed through the action of catechol-O-methyltransferase (COMT) on 2-hydroxyestrone, 2-ME1 is characterized by the addition of a methoxy group at the 2-position of the steroid's A-ring.[1][2] Unlike its parent hormone, **2-Methoxyestrone** exhibits very low affinity for estrogen receptors (ERs) and possesses minimal estrogenic activity.[2][3] Despite this, emerging research suggests that 2-ME1 may have distinct biological roles, including potential anticancer and neuroprotective effects, often considered in conjunction with its more extensively studied counterpart, 2-methoxyestradiol (2-ME2). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, metabolic pathways, and known biological activities of **2-Methoxyestrone**, with a focus on quantitative data and detailed experimental methodologies relevant to researchers in the field of drug development.

## Chemical Structure and Physicochemical Properties

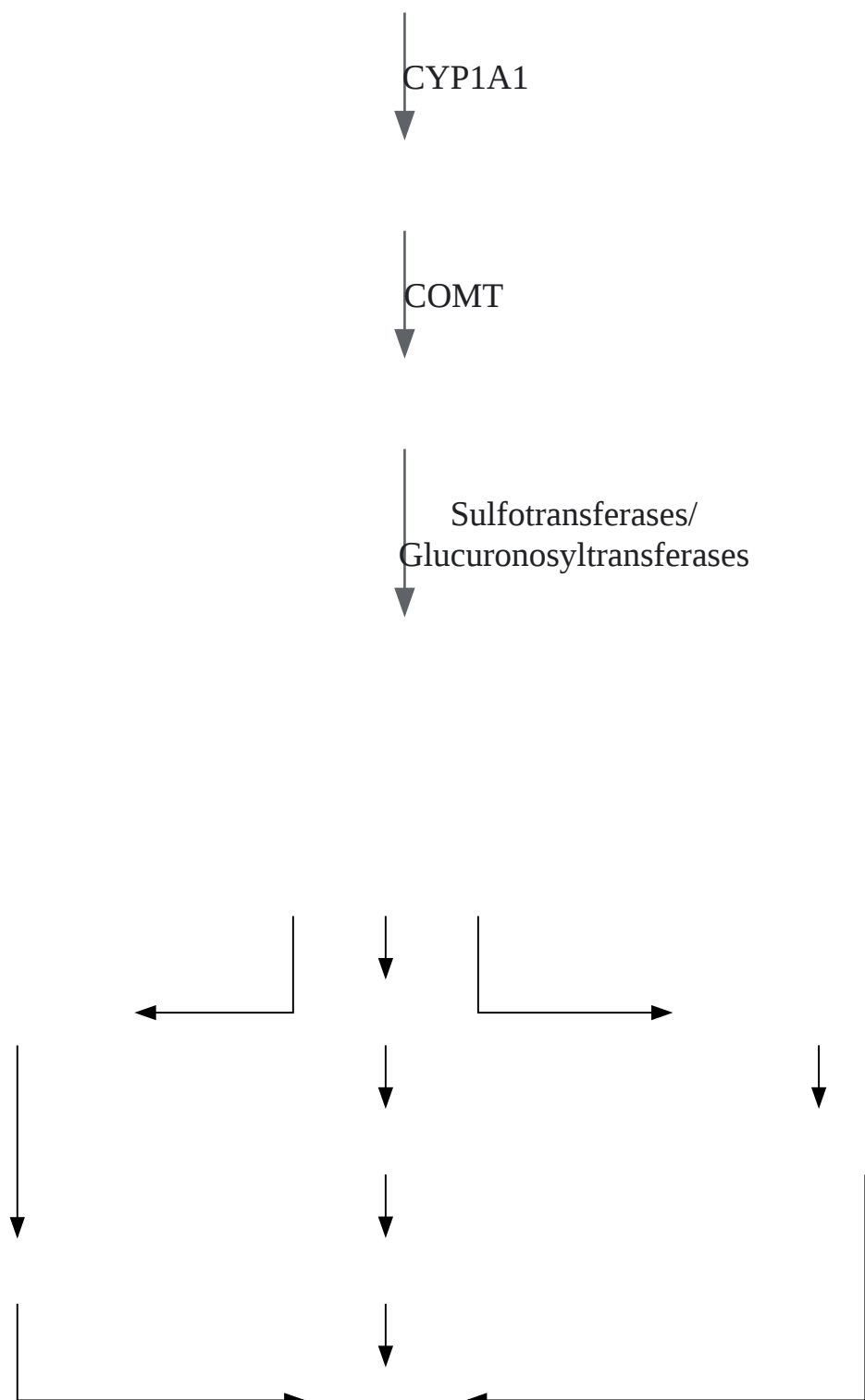
**2-Methoxyestrone** is a steroid derivative with the IUPAC name 3-Hydroxy-2-methoxyestra-1,3,5(10)-trien-17-one.[3] Its chemical structure consists of the classic four-ring steroid nucleus with a methoxy group at the C-2 position and a ketone group at C-17.

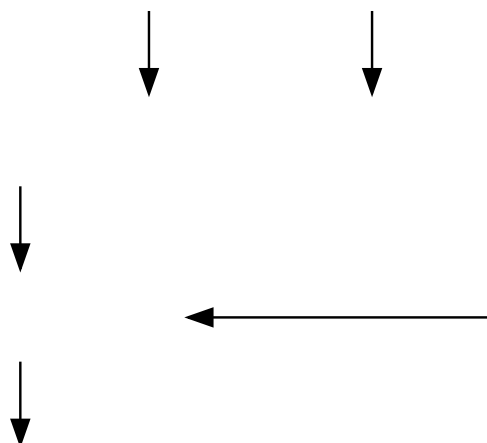
Table 1: Chemical and Physical Properties of **2-Methoxyestrone**

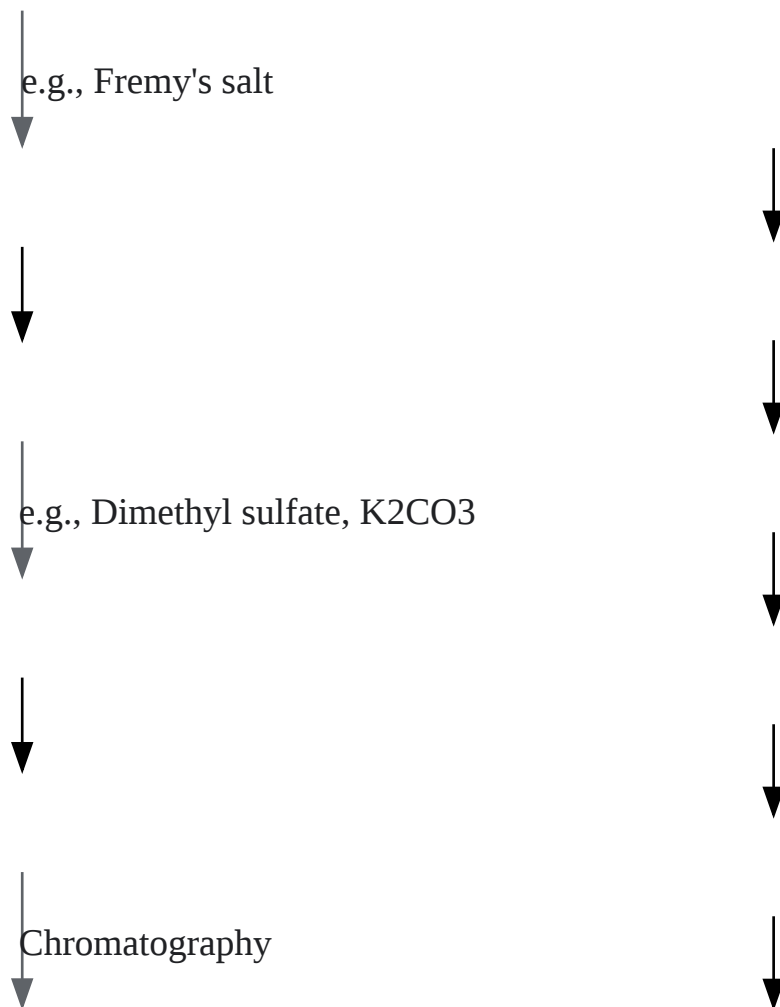
Property	Value	Reference(s)
Molecular Formula	C <sub>19</sub> H <sub>24</sub> O <sub>3</sub>	[4]
Molecular Weight	300.39 g/mol	[4]
CAS Number	362-08-3	[4]
IUPAC Name	3-Hydroxy-2-methoxyestra-1,3,5(10)-trien-17-one	[3]
Melting Point	187-190 °C	[5]
pKa	10.81	[6]
Solubility	In DMSO: 50 mg/mL (166.45 mM)	[7]
In 10% DMSO + 90% (20% SBE-β-CD in Saline): ≥ 2.5 mg/mL	[7]	
In 10% DMSO + 90% Corn Oil: ≥ 2.5 mg/mL	[7]	

## Metabolism of 2-Methoxyestrone

**2-Methoxyestrone** is a key metabolite in the C-2 hydroxylation pathway of estrogen metabolism. This pathway is considered a "protective" route as it leads to the formation of catechols with lower estrogenic potential. The metabolic cascade begins with the hydroxylation of estrone (E1) at the C-2 position by cytochrome P450 enzymes, primarily CYP1A1, to form 2-hydroxyestrone (2-OHE1).[2] Subsequently, the enzyme catechol-O-methyltransferase (COMT) catalyzes the methylation of the hydroxyl group at the 2-position of 2-OHE1 to yield **2-Methoxyestrone**. [1][2] 2-ME1 can be further metabolized through sulfation or glucuronidation to facilitate its excretion.[1][2]







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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyestrone: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195170#chemical-structure-and-properties-of-2-methoxyestrone]

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